

Synthesis of Functionalized Hexaphenes: A Proposed Protocol

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Compound of Interest

Compound Name: *Hexaphene*

CAS No.: 222-78-6

Cat. No.: B1213192

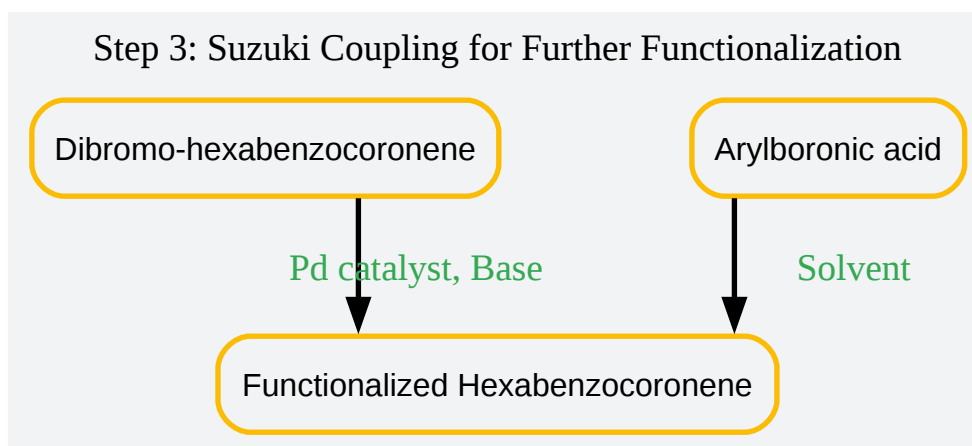
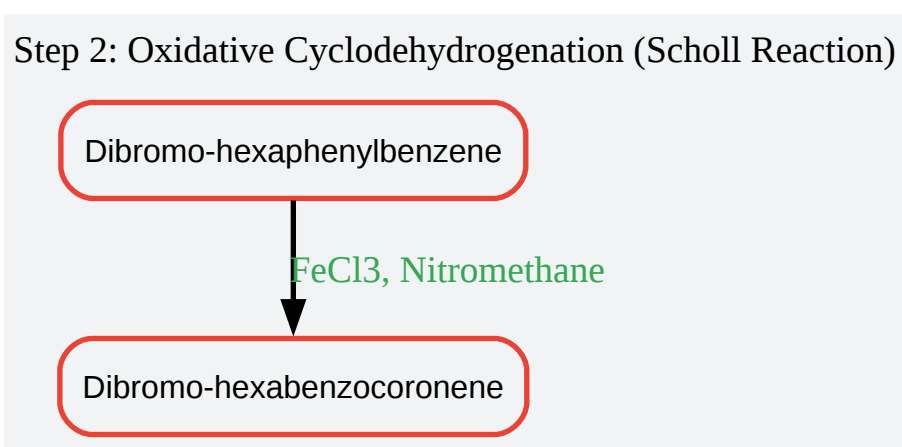
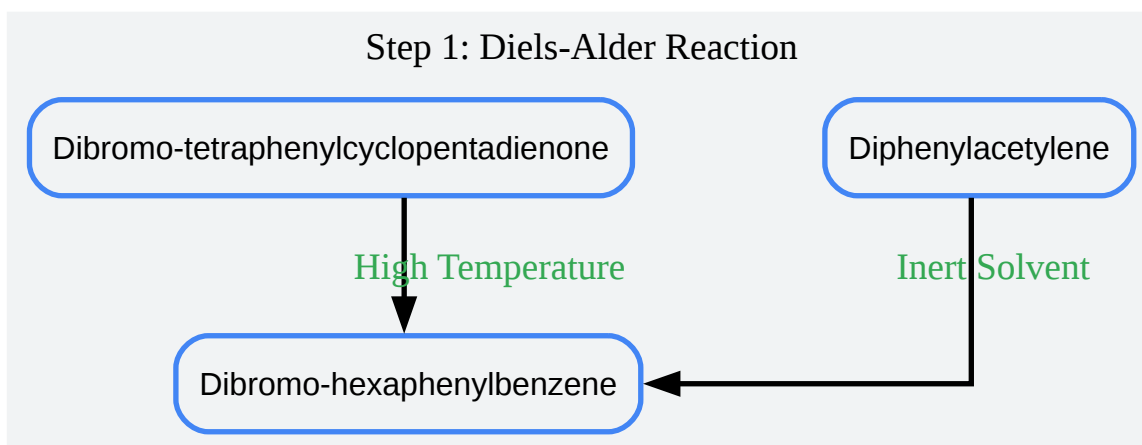
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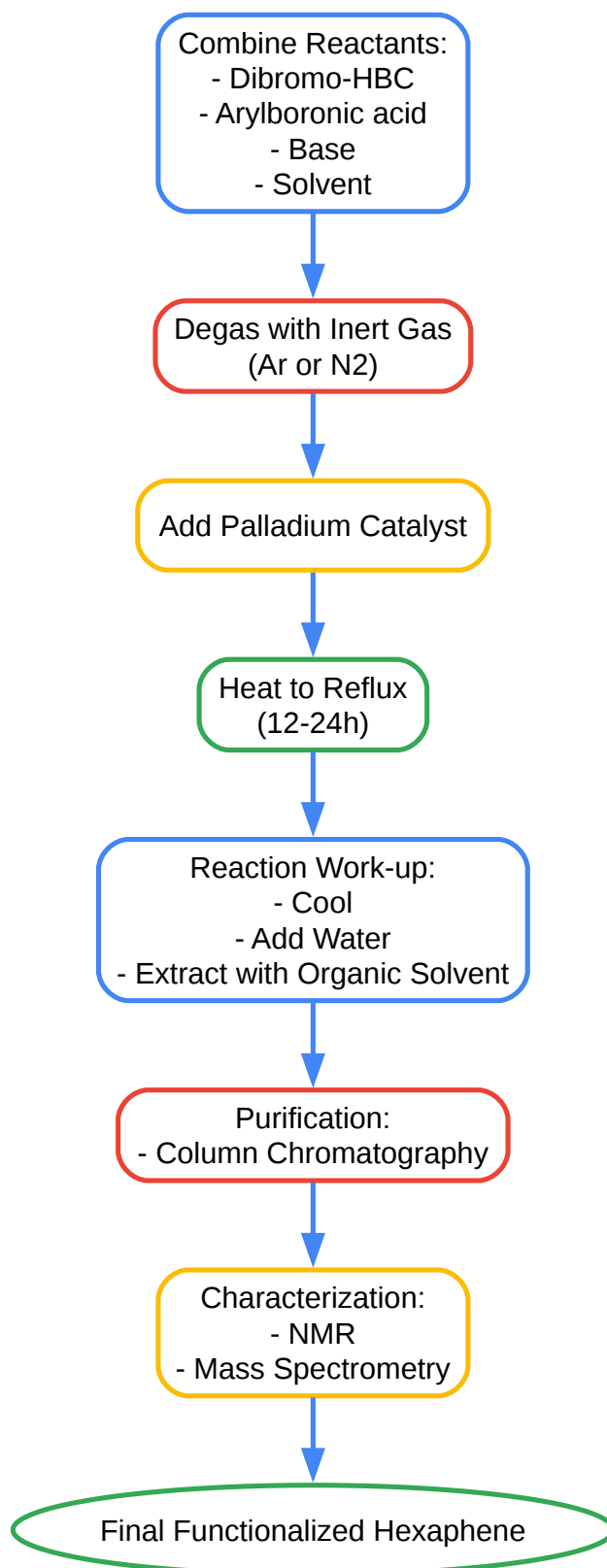
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed, albeit proposed, protocol for the synthesis of functionalized **hexaphenes**. Due to the limited availability of established, specific protocols for the synthesis of functionalized **hexaphenes** in the current scientific literature, this guide adapts well-established methodologies for the synthesis of other large polycyclic aromatic hydrocarbons (PAHs). The proposed route involves a multi-step synthesis culminating in a versatile bromo-functionalized **hexaphene**, which can serve as a precursor for a variety of other derivatives through cross-coupling reactions.

Proposed Synthetic Pathway

The synthesis of a bromo-functionalized **hexaphene** can be envisioned through a three-step process, beginning with a Diels-Alder reaction to construct the core structure, followed by an oxidative cyclodehydrogenation (Scholl reaction) to achieve full aromaticity, and finally a functionalization step. For improved selectivity and solubility, the bromine functionality is proposed to be introduced at a later stage on a soluble precursor.





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